

Application Notes and Protocols for Preparing OMDM-2 Stock Solutions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: OMDM-2

Cat. No.: B12508414

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These application notes provide detailed protocols for the preparation, storage, and handling of stock solutions of **OMDM-2**, a metabolically stable and selective inhibitor of anandamide cellular uptake.

Introduction

OMDM-2 is a valuable research tool for studying the endocannabinoid system.[1][2] Proper preparation of stock solutions is critical for ensuring the accuracy and reproducibility of experimental results. This document outlines the recommended procedures for dissolving and storing **OMDM-2**.

OMDM-2 Properties

A summary of the key physical and chemical properties of **OMDM-2** is provided in the table below.

Property	Value	Source
Molecular Weight	431.65 g/mol	TargetMol[1]
431.66 g/mol	R&D Systems	
431.7 g/mol	Cayman Chemical	
Formula	C ₂₇ H ₄₅ NO ₃	TargetMol, R&D Systems, Cayman Chemical
Appearance	White Solid	TargetMol
Purity	≥99%	R&D Systems
CAS Number	616884-63-0	TargetMol, R&D Systems, Cayman Chemical

Stock Solution Preparation

Solubility Data

The solubility of **OMDM-2** in various common laboratory solvents is summarized below. It is crucial to select an appropriate solvent based on the experimental design, particularly for cell-based assays where solvent toxicity must be minimized.

Solvent	Solubility	Source
DMSO	Miscible	Cayman Chemical
10 mM	R&D Systems	
40 mg/mL (with sonication)	TargetMol	
Ethanol	10 mM	R&D Systems
30 mg/mL	Cayman Chemical	
DMF	30 mg/mL	
DMSO:PBS (pH 7.2) (1:1)	0.5 mg/mL	Cayman Chemical

Note: When preparing stock solutions, always use the batch-specific molecular weight provided on the product vial or Certificate of Analysis.

Recommended Solvents

For most in vitro applications, DMSO is the recommended solvent for preparing high-concentration stock solutions of **OMDM-2**. For applications requiring a lower concentration of organic solvent, ethanol can also be used.

Protocol for Preparing a 10 mM DMSO Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **OMDM-2** in DMSO.

Materials:

- **OMDM-2** powder
- Dimethyl sulfoxide (DMSO), anhydrous
- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes
- Vortex mixer

Procedure:

- Calculate the required mass of **OMDM-2**. Using the batch-specific molecular weight (e.g., 431.66 g/mol), the mass required for a desired volume and concentration can be calculated using the following formula: $\text{Mass (mg)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000$ For 1 mL of a 10 mM solution: $0.010 \text{ mol/L} \times 0.001 \text{ L} \times 431.66 \text{ g/mol} \times 1000 = 4.3166 \text{ mg}$
- Weigh the **OMDM-2** powder. Carefully weigh the calculated amount of **OMDM-2** powder and transfer it to a sterile microcentrifuge tube.
- Add DMSO. Add the desired volume of anhydrous DMSO to the tube containing the **OMDM-2** powder.

- Dissolve the compound. Vortex the solution until the **OMDM-2** is completely dissolved. Gentle warming or sonication may be used to aid dissolution if necessary.
- Store the stock solution. Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C or -80°C.

Storage and Stability

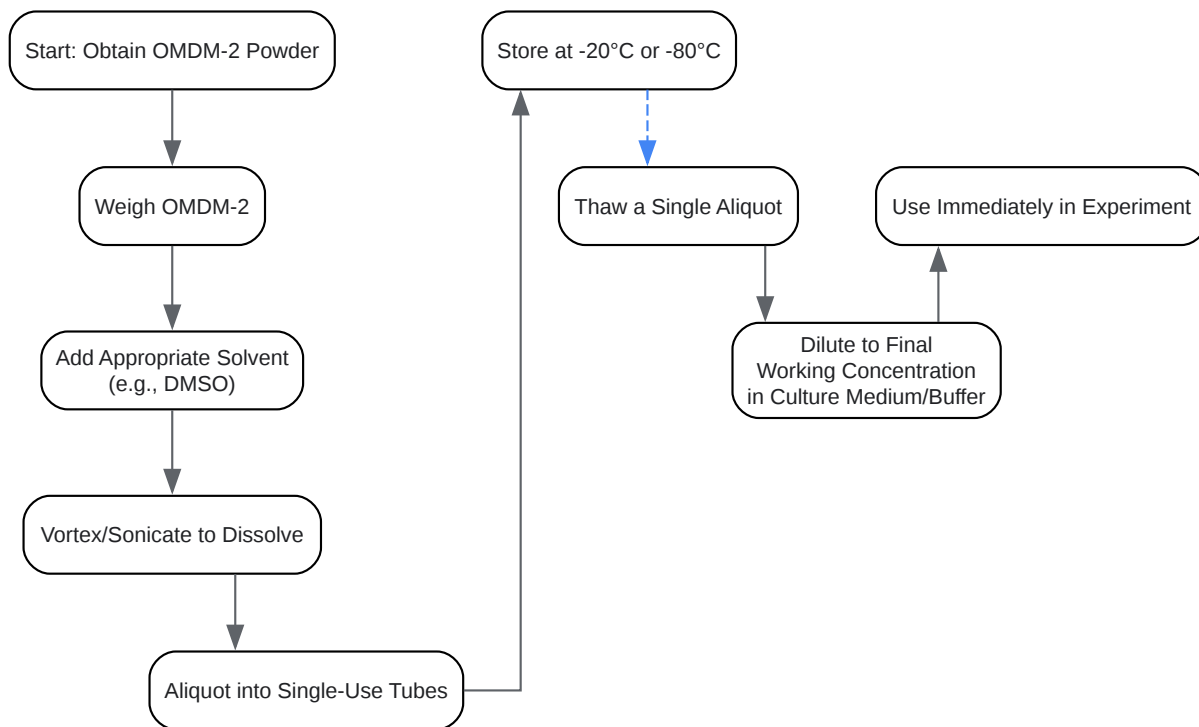
Proper storage is essential to maintain the integrity of **OMDM-2**.

Form	Storage Temperature	Stability	Source
Powder	-20°C	3 years	TargetMol, MCE
+4°C	(Not specified, but R&D Systems recommends this)	R&D Systems	
In Solvent	-80°C	1 year	TargetMol
-80°C	6 months	MCE	
-20°C	1 month	MCE	

Note: It is recommended to avoid repeated freezing and thawing of stock solutions. For solutions stored at -20°C for over a month, re-testing for efficacy is advised.

Experimental Workflow

The following diagram illustrates the general workflow for preparing **OMDM-2** stock solutions for use in experiments.



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References

- 1. OMDM-2 | TargetMol [[targetmol.com](https://www.targetmol.com)]
- 2. [caymanchem.com](https://www.caymanchem.com) [[caymanchem.com](https://www.caymanchem.com)]
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